

An In-depth Technical Guide to the Chemical Structure and Properties of Pyricarbate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pyricarbate*

Cat. No.: *B155464*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Pyricarbate, also known as Pyridinol Carbamate, is a pyridine derivative that has been investigated for its potential therapeutic effects in vascular disorders, particularly atherosclerosis and hyperlipidemia.^{[1][2]} This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and a discussion of its potential mechanism of action. The guide also outlines detailed experimental protocols for the evaluation of **Pyricarbate**'s efficacy and includes illustrative data presentation.

Chemical Structure and Physicochemical Properties

Pyricarbate is chemically designated as 2,6-Pyridinediyldimethylene bis(methylcarbamate).^[1] Its structure features a central pyridine ring with two methylene groups at the 2 and 6 positions, each linked to a methylcarbamate functional group.

Table 1: Physicochemical Properties of **Pyricarbate**

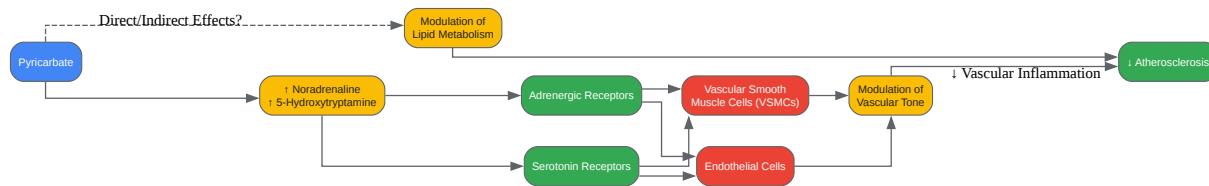
Property	Value	Reference
CAS Number	1882-26-4	[1] [3]
Molecular Formula	C ₁₁ H ₁₅ N ₃ O ₄	[1] [3]
Molecular Weight	253.26 g/mol	[1]
IUPAC Name	[6-(methylcarbamoyloxyethyl)pyridin-2-yl]methyl N-methylcarbamate	[2]
Synonyms	Pyridinol Carbamate, Anginin, Angioxine, Parmidine, Prodectin	[2] [3]
Appearance	Solid powder	[1]
Melting Point	136-137 °C	[3]
UV max (Methanol)	264-265 nm	[3]
Solubility	Sparingly soluble in cold water; freely soluble in hot water	[3]
SMILES	CNC(=O)OCC1=NC(=CC=C1)COC(=O)NC	[1]
InChI Key	YEKQSSHBERGOJK-UHFFFAOYSA-N	[1]

Putative Mechanism of Action

The precise mechanism of action of **Pyricarbate** in the context of atherosclerosis and hyperlipidemia is not well-elucidated in the currently available literature. However, based on its chemical structure as a carbamate derivative and its reported effects, a hypothetical signaling pathway can be proposed. It is important to note that this pathway is speculative and requires experimental validation.

One study has shown that **Pyricarbate** increases the concentration of noradrenaline and 5-hydroxytryptamine (serotonin) in the heart, blood vessels, and brain of rats.[4] These biogenic amines are known to have complex effects on the cardiovascular system. Noradrenaline, acting through adrenergic receptors, can influence vascular tone and cardiac function. Serotonin can also modulate vascular smooth muscle cell proliferation and migration, which are key events in the pathogenesis of atherosclerosis.

Furthermore, other carbamate-containing compounds have been shown to exhibit a range of biological activities, including effects on ion channels and enzyme inhibition.[5] It is plausible that **Pyricarbate** may exert its effects through modulation of signaling pathways involved in lipid metabolism and vascular inflammation.



[Click to download full resolution via product page](#)

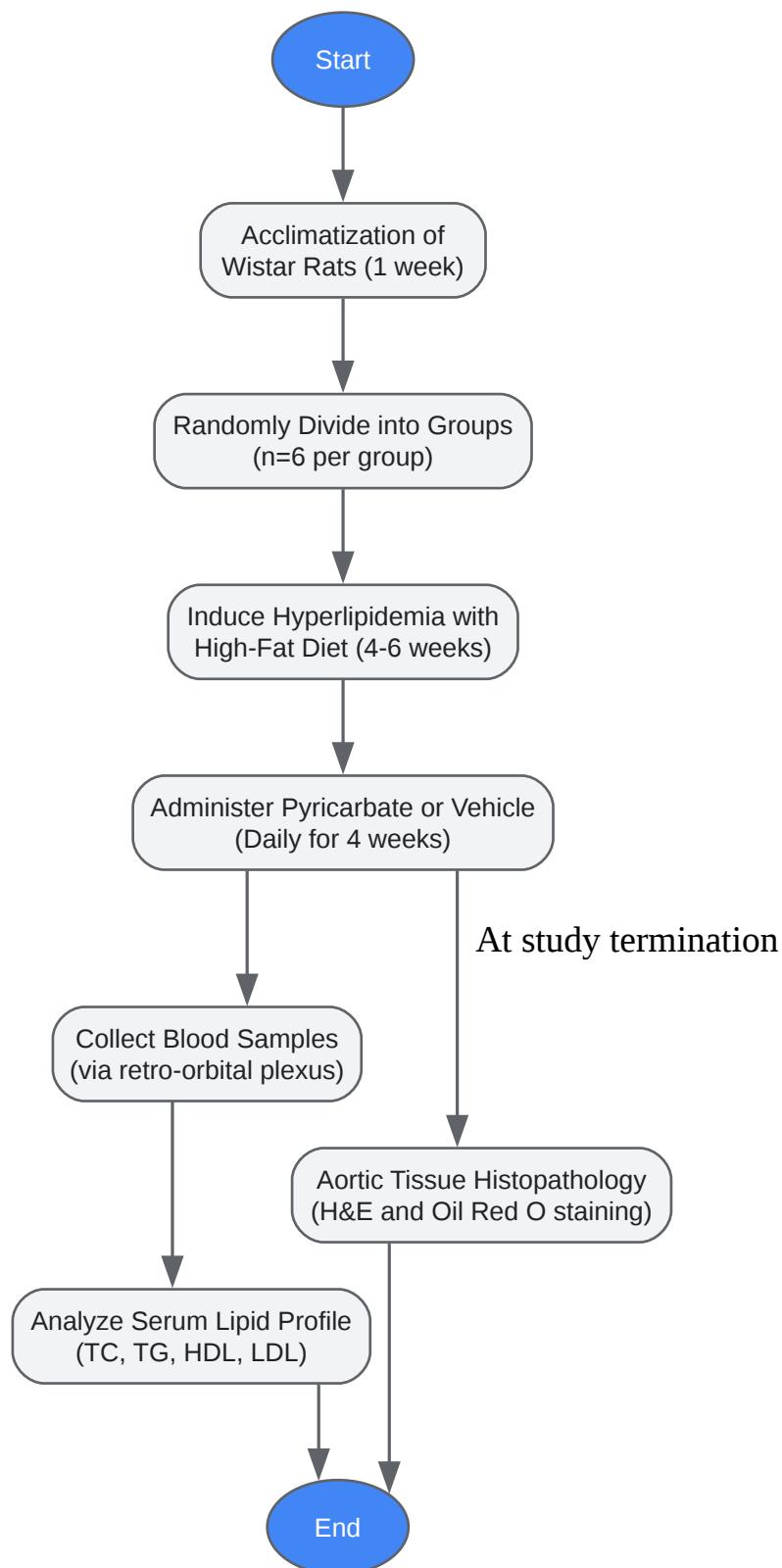
Caption: Hypothetical signaling pathway of **Pyricarbate**.

Experimental Protocols

Detailed experimental protocols are crucial for the consistent and reproducible evaluation of **Pyricarbate**'s therapeutic potential. The following sections provide methodologies for key *in vivo* and *in vitro* experiments.

In Vivo Hyperlipidemia Model in Rats

This protocol describes the induction of hyperlipidemia in rats to evaluate the lipid-lowering effects of **Pyricarbate**.

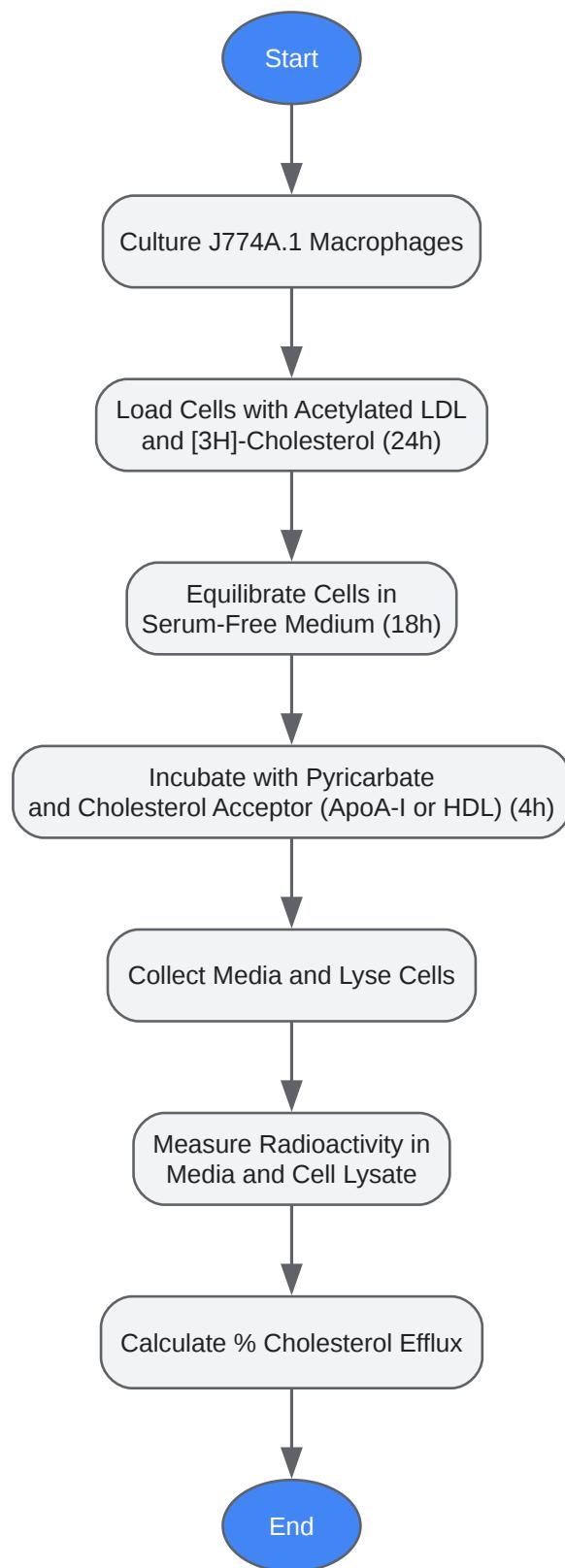
[Click to download full resolution via product page](#)**Caption:** Experimental workflow for the in vivo hyperlipidemia model.

Methodology:

- Animals: Male Wistar rats (180-220 g) are housed in a controlled environment ($22 \pm 2^\circ\text{C}$, 12 h light/dark cycle) with ad libitum access to food and water.
- Hyperlipidemic Diet: A high-fat diet consisting of 20% fat, 1.5% cholesterol, and 0.5% cholic acid is provided to induce hyperlipidemia.
- Grouping and Treatment:
 - Group 1: Normal control (standard chow).
 - Group 2: Hyperlipidemic control (high-fat diet + vehicle).
 - Group 3-5: **Pyricarbate** (e.g., 10, 20, 40 mg/kg/day, p.o.) in the high-fat diet.
- Blood Collection and Analysis: Blood is collected at baseline and at the end of the treatment period. Serum levels of total cholesterol (TC), triglycerides (TG), high-density lipoprotein (HDL), and low-density lipoprotein (LDL) are measured using commercially available enzymatic kits.
- Histopathology: At the end of the study, aortas are excised, fixed in 10% neutral buffered formalin, and embedded in paraffin. Sections are stained with Hematoxylin and Eosin (H&E) and Oil Red O to assess atherosclerotic plaque formation.

In Vitro Cholesterol Efflux Assay

This assay measures the capacity of **Pyricarbate** to promote the efflux of cholesterol from macrophage-derived foam cells, a critical step in reverse cholesterol transport.

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Development of an experimental diet model in rats to study hyperlipidemia and insulin resistance, markers for coronary heart disease - PMC [pmc.ncbi.nlm.nih.gov]
- 2. youtube.com [youtube.com]
- 3. Cholesterol Efflux Assay - PMC [pmc.ncbi.nlm.nih.gov]
- 4. The effects of an anti-atherosclerotic drug, pyridinolcarbamate, on heart, vascular and brain biogenic amines - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Carbamate Group as Structural Motif in Drugs: A Review of Carbamate Derivatives used as Therapeutic Agents - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Structure and Properties of Pyricarbate]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b155464#understanding-the-chemical-structure-and-properties-of-pyricarbate>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com